

1-(2-methylphenyl)propan-2-amine molecular properties

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Compound Focus: Ortetamine

CAS No.: 5580-32-5

Cat. No.: S1916738

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Molecular & Physical Properties

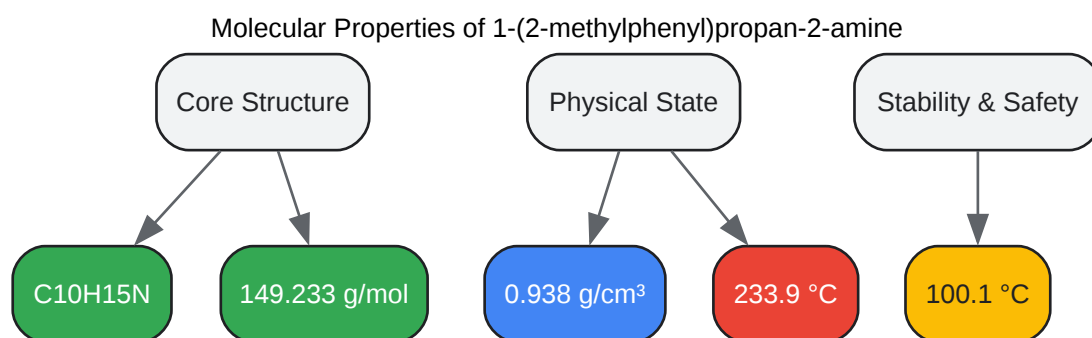
The table below summarizes the key quantitative data available for 1-(2-methylphenyl)propan-2-amine, also known as **Ortetamine** or 2-methylamphetamine [1].

Property	Value
CAS Number	5580-32-5 [1]
Common Synonyms	Ortetamine; 2-methylamphetamine; 1-O-Tolylpropan-2-amine [1]
Molecular Formula	C ₁₀ H ₁₅ N [1]
Molecular Weight	149.233 g/mol [1]
Density	0.938 g/cm ³ [1]
Boiling Point	233.9 °C (at 760 mmHg) [1]
Flash Point	100.1 °C [1]

Property	Value
Log P (Octanol-Water Partition Coefficient)	2.585 [1]
Polar Surface Area (PSA)	26.02 Å ² [1]
Refractive Index	1.525 [1]

Diagram of Molecular Properties

The following diagram visually summarizes the core molecular properties and their relationships. The DOT code for generating this diagram is provided below.



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Diagram summarizing the key molecular properties of 1-(2-methylphenyl)propan-2-amine and their logical groupings.

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References

1. -(1-methylphenyl)propan-2-amine | CAS#:5580-32-5 | Chemsrvc amine [chemsrc.com]

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